

Safe handling and disposal of "Sodium pentachlorophenate" in a lab setting

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Compound of Interest

Compound Name: Sodium pentachlorophenate

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Technical Support Center: Sodium Pentachlorophenate (Na-PCP)

This guide provides essential information for the safe handling and disposal of **Sodium pentachlorophenate** (Na-PCP) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary health hazards of **Sodium pentachlorophenate**?

A1: **Sodium pentachlorophenate** (Na-PCP) is a highly toxic compound with multiple health hazards.

- **Acute Effects:** It is toxic if swallowed, fatal if inhaled, and toxic in contact with skin.[1][2] It causes serious skin, eye, and respiratory tract irritation.[1][3] High levels of exposure can affect the cardiovascular and central nervous systems, potentially leading to unconsciousness and death.[3][4] Symptoms can include headache, dizziness, weakness, nausea, vomiting, profuse sweating, and difficulty breathing.[5][6]
- **Chronic Effects:** Long-term or repeated exposure may damage the liver, kidneys, and central nervous system.[3][5][7] It is also suspected of causing cancer and may cause a skin allergy to develop.[2][5][8]

- Carcinogenicity: Na-PCP is considered a potential human carcinogen.[5] The National Toxicology Program (NTP) lists it as "reasonably anticipated to be a human carcinogen".[9]

Q2: What Personal Protective Equipment (PPE) is mandatory when handling Na-PCP?

A2: Due to its high toxicity, comprehensive PPE is required. Engineering controls like fume hoods are the primary line of defense and should always be used.[5]

- Hand Protection: Wear chemical-resistant protective gloves. Always inspect gloves before use and use proper removal techniques.[8][10]
- Eye/Face Protection: Use chemical safety goggles and a face shield when working with Na-PCP.[1][5][8]
- Skin and Body Protection: Wear suitable protective clothing, such as a lab coat or a complete suit protecting against chemicals, to prevent skin contact.[1][10] Contaminated clothing should be removed promptly and laundered by trained individuals.[5]
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator.[5] For situations with potential for dust or aerosol generation, a full-face particle respirator or a supplied-air respirator may be necessary.[5][8]

Q3: How should I properly store **Sodium pentachlorophenate** in the lab?

A3: Na-PCP should be stored in a cool, well-ventilated, and dry place.[1][8] Keep the container tightly closed and properly labeled.[5] It must be stored away from incompatible materials such as strong oxidizing agents (e.g., perchlorates, nitrates), strong acids, and strong bases.[1][5]

Q4: What are the first aid procedures in case of accidental exposure?

A4: Immediate action is critical in case of exposure.

- Skin Contact: Quickly remove all contaminated clothing. Immediately wash the affected skin with large amounts of soap and water.[5] Seek immediate medical attention.[2]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Seek immediate medical attention.[5]

- Inhalation: Move the victim to fresh air immediately. If breathing has stopped, provide artificial respiration.[4][6] Seek immediate medical attention.[2][8]
- Ingestion: Do NOT induce vomiting.[8] Rinse the mouth with water.[2][4] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1][8]

Q5: How must Na-PCP waste be disposed of?

A5: **Sodium pentachlorophenate** and its containers must be disposed of as hazardous waste. [1] Do not release it into the environment.[1][4] All disposal activities must be in accordance with local, regional, and national regulations.[1][9] Contact your institution's environmental health and safety department or a licensed professional waste disposal service for specific guidance.[5]

Quantitative Data Summary

The following table summarizes key quantitative and classification data for **Sodium pentachlorophenate**.

Property	Value / Information
Chemical Formula	C ₆ Cl ₅ NaO
Molecular Weight	288.32 g/mol [9]
Appearance	White or tan powder/flakes.[3][6][7]
CAS Number	131-52-2[6]
UN Number	2567[1][6]
Hazard Class	6.1 (Toxic substances)[1]
Packing Group	II[1]
Occupational Exposure Limits	No specific limits have been established. It is considered a potential carcinogen, and exposure should be reduced to the lowest possible level.[5]
Oral LD50 (Rat)	126 mg/kg[9]
Dermal LD50 (Rat)	71 mg/kg[9]
Environmental Hazard	Very toxic to aquatic life with long-lasting effects. [1][2]

Troubleshooting Guides & Experimental Protocols

Protocol 1: Small Solid Spill Cleanup (<10 grams)

This protocol should only be performed by trained personnel with appropriate PPE.

- Evacuate & Secure: Immediately alert others in the area. Evacuate non-essential personnel.
[5]
- Ventilate: If safe to do so, ensure the area is well-ventilated, preferably within a chemical fume hood.[1]
- Don PPE: At a minimum, wear a lab coat, chemical-resistant gloves, and safety goggles with a face shield. An approved respirator is required.[1][5]

- **Contain Dust:** Do NOT dry sweep, as this can create airborne dust.[5] Gently cover the spill with a damp paper towel to minimize dust generation.[11]
- **Collect Spill:** Carefully scoop the material (and the paper towel) into a suitable, clearly labeled container for hazardous waste.[5][12] Use tools like a scoop or dustpan.
- **Decontaminate:** Wipe the spill area with a mild detergent solution and paper towels.[13]
- **Dispose:** Place all contaminated materials (gloves, towels, etc.) into the hazardous waste container.[8]
- **Wash:** Thoroughly wash hands and any potentially exposed skin with soap and water after completing the cleanup.[5]

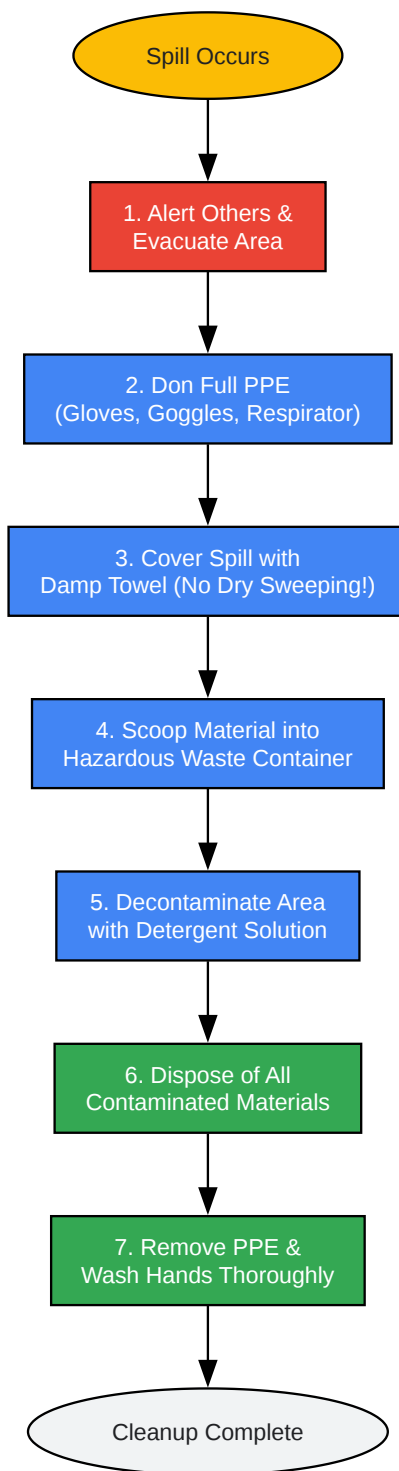
Protocol 2: Large Solid Spill Cleanup (>10 grams)

A large spill of Na-PCP is a serious emergency.

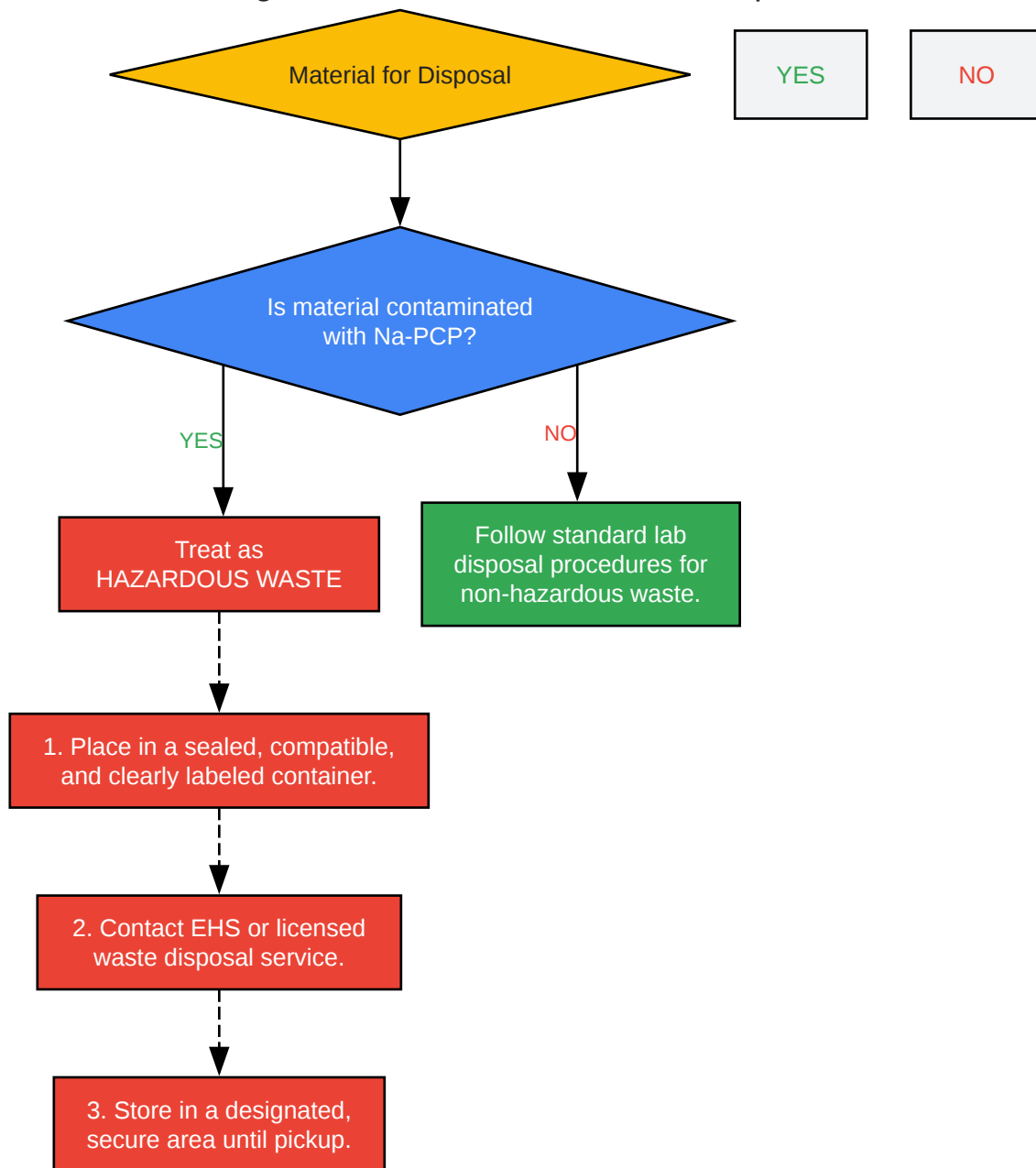
- **Evacuate Immediately:** Alert all personnel and evacuate the entire laboratory area. Close all doors to the affected area.[5]
- **Call for Help:** Notify your institution's emergency response team or environmental health & safety (EHS) department immediately. Provide details on the substance, quantity, and location.
- **Isolate Area:** Post warning signs on the doors to prevent entry.
- **Await Response Team:** Do not attempt to clean up a large spill unless you are part of a trained emergency response team with specialized equipment, including a full-face supplied-air respirator.[5][14]
- **Cleanup by Professionals:** The response team will use established protocols, which may include covering the spill with an absorbent material, collecting it in sealed drums, and performing extensive area decontamination.[12]

Visual Guides

Workflow for Small Na-PCP Spill



Logical Flow for Na-PCP Waste Disposal



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